

Application Notes and Protocols for Anhydrous Lanthanum(III) Iodide

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Compound of Interest

Compound Name: Lanthanum(III)iodide

Cat. No.: B8795739

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and use of anhydrous Lanthanum(III) Iodide (LaI_3). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Product Information and Physical Properties

Anhydrous Lanthanum(III) Iodide is a white to off-white powder that is highly soluble in water and hygroscopic.^{[1][2]} It is an important precursor in various chemical syntheses.

Property	Value	References
Chemical Formula	LaI_3	[3] [4]
Molecular Weight	519.62 g/mol	[3] [4] [5]
Appearance	White to off-white powder/beads	[3] [6]
Melting Point	772 °C	[3] [5]
Density	5.63 g/mL at 25 °C	[3] [5]
CAS Number	13813-22-4	[3] [4] [5]

Safety Precautions and Hazard Information

Anhydrous LaI_3 is classified as an irritant and requires careful handling to avoid exposure.

Hazard Statements:

- Causes skin irritation.[\[1\]](#)[\[6\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[6\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[6\]](#)

Hazard	Description	First Aid Measures	References
Eye Contact	Causes serious eye irritation.	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1] [3] [6]
Skin Contact	Causes skin irritation.	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation persists.	[1] [3] [6]
Inhalation	Causes respiratory tract irritation.	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1] [3] [6]
Ingestion	May cause gastrointestinal irritation.	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[1] [3] [6]

Personal Protective Equipment (PPE):

Equipment	Specification	References
Eye Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.	[1] [3]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile rubber).	[3] [7]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[1] [3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dust is generated.	[3]

Storage and Handling Protocols

Due to its hygroscopic and reactive nature, specific storage and handling procedures are mandatory.

Storage:

- Store in a tightly closed container.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Store under an inert gas such as argon.[\[1\]](#)[\[8\]](#)
- Store away from incompatible materials.[\[3\]](#)

Incompatible Materials:

- Strong oxidizing agents[\[1\]](#)[\[3\]](#)

- Strong acids[1]
- Halogens[1]
- Moisture[8]

Handling:

- Handle under an inert atmosphere (e.g., argon) to prevent reaction with air and moisture.[1][8]
- Use in a well-ventilated area or in a fume hood.[3]
- Minimize dust generation and accumulation.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Wash hands thoroughly after handling.[1][3]

Spill Management and Waste Disposal

Spill Cleanup:

- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment as outlined in Section 2.[3]
- Avoid generating dust.[3]
- Carefully sweep or vacuum the spilled material.[1][3]
- Place the collected material into a suitable, labeled container for disposal.[1][3]

Waste Disposal:

- Dispose of waste material in accordance with local, regional, and national regulations.[6][9]
- Do not mix with other waste.[9]

- Handle uncleaned containers as you would the product itself.[\[9\]](#)

Experimental Protocol: Synthesis of a $\text{LaI}_3(\text{THF})_4$ Complex

This protocol describes the synthesis of a photoluminescent Tetrahydrofuran (THF) complex of Lanthanum(III) Iodide, a common starting material for various organometallic lanthanum compounds.[\[2\]](#)

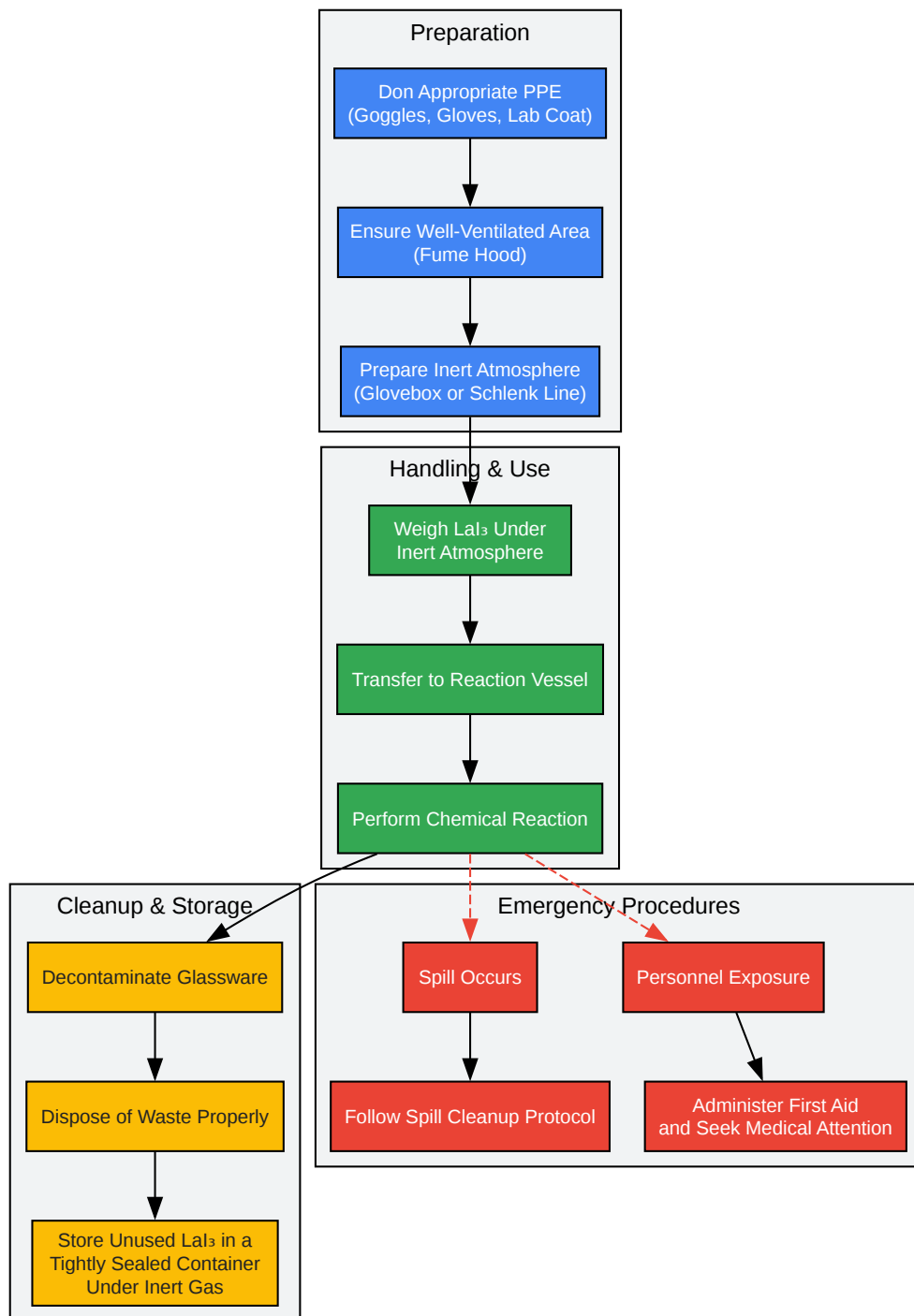
Materials:

- Anhydrous Lanthanum(III) Iodide (LaI_3)
- Anhydrous Tetrahydrofuran (THF)
- Schlenk flask and line
- Inert gas (Argon)
- Magnetic stirrer and stir bar

Procedure:

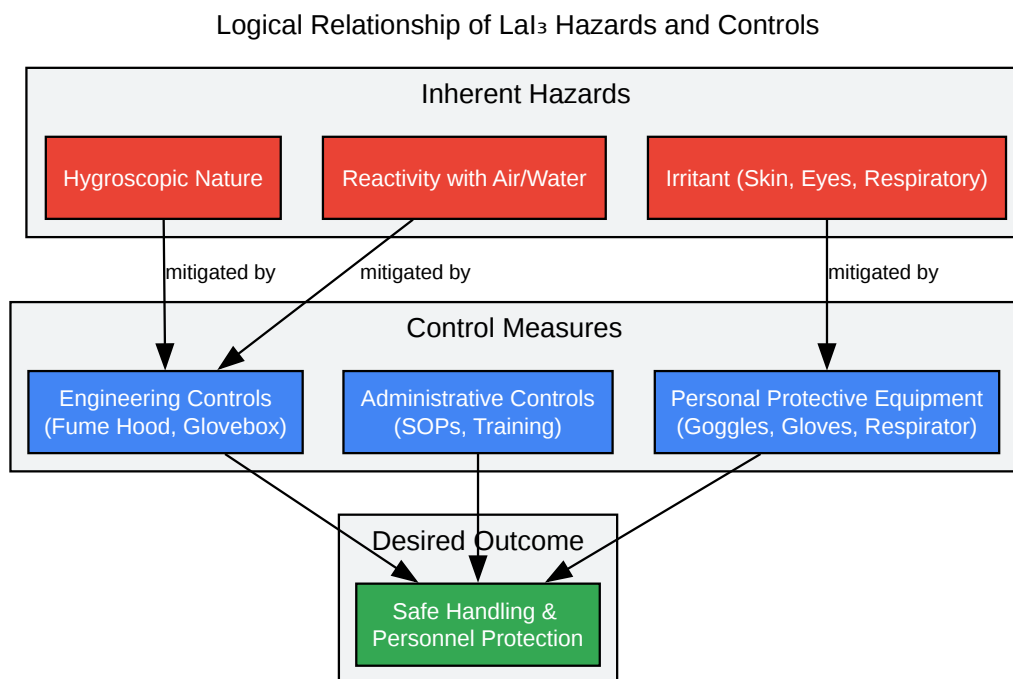
- Under an inert atmosphere of argon, place a known quantity of anhydrous LaI_3 into a dry Schlenk flask containing a magnetic stir bar.
- Add anhydrous THF to the flask via a cannula or syringe.
- Stir the mixture at room temperature. The LaI_3 will dissolve to form the $\text{LaI}_3(\text{THF})_4$ complex.
[\[2\]](#)
- The resulting solution can be used directly for subsequent reactions or the complex can be isolated by removing the solvent under vacuum.

Diagrams

Anhydrous LaI_3 Handling Workflow

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Caption: Workflow for the safe handling of anhydrous Lanthanum(III) Iodide.



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Caption: Relationship between LaI_3 hazards and corresponding control measures.

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